

Personal protective equipment for handling Sophoraflavanone G

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sophoraflavanone G

Cat. No.: B1683828

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Essential Safety and Handling Guide for Sophoraflavanone G

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Sophoraflavanone G** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Disclaimer: A specific Safety Data Sheet (SDS) for pure **Sophoraflavanone G** is not publicly available. The information provided below is based on the safety data for a Sophora angustifolia root extract containing **Sophoraflavanone G**, general safety protocols for handling flavonoids and powdered chemicals, and good laboratory practices. A comprehensive risk assessment by a qualified safety professional is strongly recommended before handling this compound.

Hazard Identification and Classification

Based on available data for similar compounds, **Sophoraflavanone G** should be handled as a substance that is potentially harmful if swallowed and may cause skin and eye irritation. As a powdered substance, it can also pose a respiratory hazard if inhaled.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Sophoraflavanone G**.

PPE Category	Specification	Purpose
Hand Protection	Nitrile or Neoprene gloves.	To prevent skin contact with the compound.
Eye Protection	Safety goggles with side-shields or a face shield.	To protect eyes from dust particles and potential splashes.
Body Protection	A fully buttoned laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge and a P95 or higher particulate filter.	To prevent inhalation of airborne powder. This is crucial when handling the powder outside of a certified chemical fume hood.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation:

- Read and understand this safety guide and any available safety information thoroughly.
- Ensure a calibrated analytical balance is located inside a certified chemical fume hood or a powder containment hood.
- Prepare all necessary equipment, including spatulas, weighing paper, and appropriate solvent for dissolution.
- Verify that an emergency eyewash station and safety shower are accessible and operational.

2. Weighing and Aliquoting (in a chemical fume hood):

- Don the required PPE as specified in the table above.

- Perform all manipulations of the solid compound within the fume hood to minimize inhalation exposure.
- Carefully weigh the desired amount of **Sophoraflavanone G** powder.
- If preparing a stock solution, slowly add the solvent to the powder to avoid generating dust.
- Ensure the container is securely capped after use.

3. Dissolution:

- If preparing a solution, add the solvent to the solid to minimize dust formation.
- Use a vortex mixer or sonicator to aid dissolution if necessary, ensuring the container is sealed.

4. Post-Handling:

- Clean all equipment and the work area thoroughly with an appropriate solvent (e.g., 70% ethanol) and then with soap and water.
- Dispose of all contaminated disposables as hazardous waste.
- Remove PPE in the correct order to avoid self-contamination (gloves last).
- Wash hands thoroughly with soap and water after removing gloves.

Emergency Procedures

Emergency Situation	Immediate Action
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. For small spills, gently cover the powder with an absorbent material to avoid creating dust. For larger spills, follow your institution's chemical spill response protocol.

Disposal Plan

All waste containing **Sophoraflavanone G**, including the pure compound, solutions, and contaminated materials (e.g., gloves, pipette tips, weighing paper), must be treated as hazardous chemical waste.

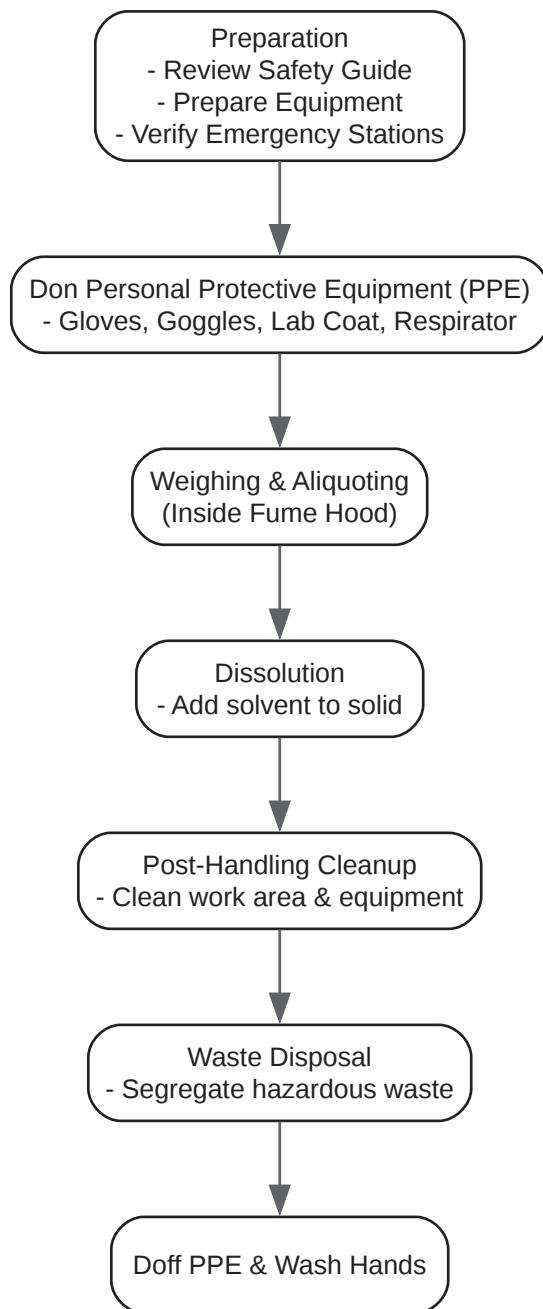
Step-by-Step Disposal Protocol:

- Solid Waste:
 - Collect unused or expired powder in a designated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste:

- Collect solutions containing **Sophoraflavanone G** in a separate, leak-proof, and clearly labeled hazardous waste container.
- Contaminated Materials:
 - Dispose of all contaminated disposables, such as gloves and weighing paper, in a designated solid hazardous waste container.
- Waste Segregation:
 - Do not mix **Sophoraflavanone G** waste with other incompatible waste streams.
- Storage and Collection:
 - Store waste containers in a designated, well-ventilated, and secure area.
 - Arrange for waste collection by your institution's environmental health and safety department.

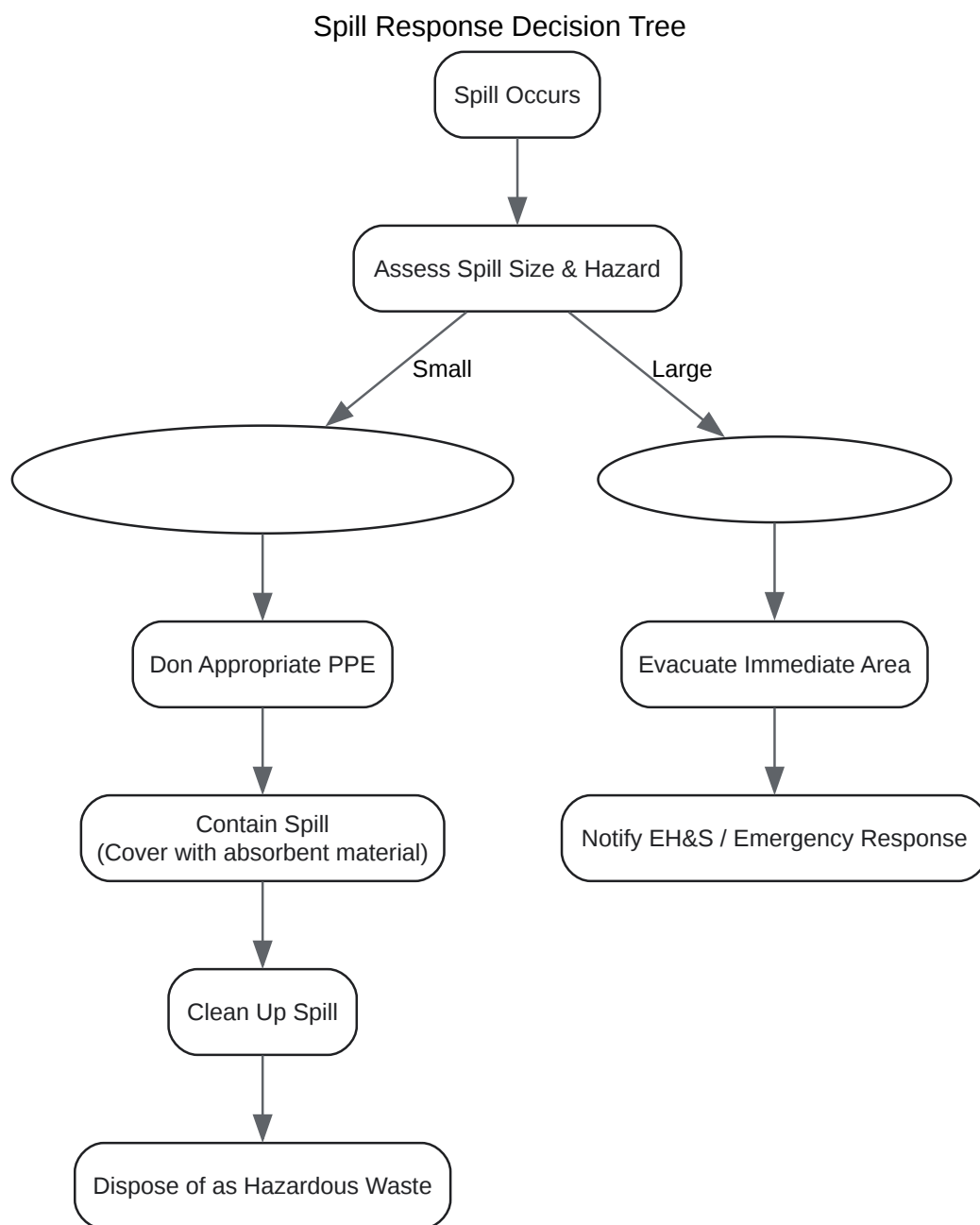
Visual Guides

Sophoraflavanone G Handling Workflow



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Caption: A logical workflow for the safe handling of **Sophoraflavanone G**.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com